

Comparative Toxicity of Tonalide and Galaxolide in Fish: A Comprehensive Guide

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Compound of Interest

Compound Name: Tonalide

Cat. No.: B1682433

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A detailed analysis of the acute and chronic effects of two common synthetic musks on fish species, supported by experimental data and standardized protocols.

Introduction

Tonalide (AHTN) and Galaxolide (HHCB) are polycyclic musks widely used as fragrance ingredients in a variety of personal care products and detergents. Due to their extensive use and incomplete removal during wastewater treatment, these compounds are frequently detected in aquatic environments, raising concerns about their potential impact on aquatic organisms, particularly fish. This guide provides a comparative overview of the toxicity of **Tonalide** and Galaxolide in fish, summarizing key experimental findings and outlining the methodologies used in these assessments.

Data Presentation: A Comparative Analysis of Toxicity Endpoints

The following tables summarize the quantitative data on the acute and chronic toxicity of **Tonalide** and Galaxolide in various fish species. These data are compiled from multiple studies and provide a basis for comparing the relative toxicity of these two synthetic musks.

Table 1: Acute Toxicity of **Tonalide** and Galaxolide in Fish

Compound	Species	Exposure Duration	Endpoint	Value (µg/L)	Reference
Tonalide (AHTN)	Danio rerio (Zebrafish)	96 h	LC50	>1000	[1]
Galaxolide (HHCB)	Labeo rohita	96 h	LC50	547.86	[2]
Galaxolide (HHCB)	Sparus aurata	96 h	Mortality	Increased at 5 µg/L	[3] [4]

Table 2: Chronic and Sublethal Toxicity of **Tonalide** and Galaxolide in Fish

Compound	Species	Exposure Duration	Endpoint	Concentration (µg/L)	Effect	Reference
Tonalide (AHTN)	Danio rerio (Zebrafish)	2 months	Oxidative Stress	0.5	Decreased catalase activity, increased lipid peroxidation	[5][6]
Tonalide (AHTN)	Danio rerio (Zebrafish)	28 days	Oxidative Stress	5 and 50	Increased catalase activity	[7]
Tonalide (AHTN)	Danio rerio (Zebrafish)	-	Lower heart rate	10 (NOEC)	-	[1][7]
Tonalide (AHTN)	Oncorhynchus mykiss (Rainbow Trout)	6 weeks	Oxidative Stress	-	Lipid peroxidation in kidney	[8]
Tonalide (AHTN)	Cyprinodon variegatus (Sheepshead Minnow)	3 days	Endocrine Disruption	50	Downregulation of cyp19 and vtg1 genes	[8][9]
Galaxolide (HHCB)	Carassius auratus (Goldfish)	14 days	Oxidative Stress	-	Increased catalase activity	[6]

Experimental Protocols

The toxicity data presented in this guide are derived from studies that generally adhere to internationally recognized experimental protocols. These standardized methods ensure the reliability and comparability of the results.

Acute Toxicity Testing

Acute toxicity tests are typically conducted following guidelines such as the OECD Test Guideline 203 (Fish, Acute Toxicity Test) and the US EPA OPPTS 850.1075 (Freshwater and Saltwater Fish Acute Toxicity Test).[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[10\]](#)[\[11\]](#)

- Principle: Fish are exposed to a range of concentrations of the test substance for a short period, typically 96 hours.[\[3\]](#)[\[4\]](#)[\[11\]](#)
- Test Organisms: Commonly used species include Zebrafish (*Danio rerio*), Rainbow Trout (*Oncorhynchus mykiss*), and Fathead Minnow (*Pimephales promelas*).[\[3\]](#)
- Exposure Conditions: The test can be static (water is not changed), semi-static (water is periodically renewed), or flow-through (water is continuously renewed).[\[3\]](#)[\[11\]](#)
- Endpoints: The primary endpoint is mortality, from which the LC50 (the concentration that is lethal to 50% of the test organisms) is calculated.[\[3\]](#)[\[11\]](#) Observations of sublethal effects like behavioral changes are also recorded.
- Water Quality: Parameters such as temperature, pH, and dissolved oxygen are monitored throughout the test to ensure they remain within acceptable limits for the test species.[\[7\]](#)
- Controls: A control group of fish is maintained under the same conditions but without the test substance. A solvent control is also used if the test substance is not readily soluble in water.[\[7\]](#)

Chronic and Sublethal Toxicity Testing

Chronic and early-life stage toxicity tests are performed to assess the long-term effects of a substance. Relevant guidelines include the US EPA OPPTS 850.1400 (Fish Early-Life Stage Toxicity Test).[\[12\]](#)[\[13\]](#)

- Principle: Fish, often in their early life stages (embryos, larvae), are exposed to the test substance for a prolonged period, which can range from several days to months.
- Endpoints: A variety of sublethal endpoints are measured, including:
 - Growth: Changes in weight and length.[\[7\]](#)

- Reproduction: Effects on fertilization, hatching success, and larval development.
- Oxidative Stress: Measurement of biomarkers such as the activity of antioxidant enzymes (e.g., catalase, glutathione S-transferase) and levels of lipid peroxidation.[6][14]
- Endocrine Disruption: Assessment of changes in the expression of genes related to the endocrine system, such as vitellogenin (vtg1) and aromatase (cyp19).[8][9]
- Exposure System: Flow-through systems are preferred for long-term studies to maintain constant exposure concentrations and water quality.

Chemical Analysis

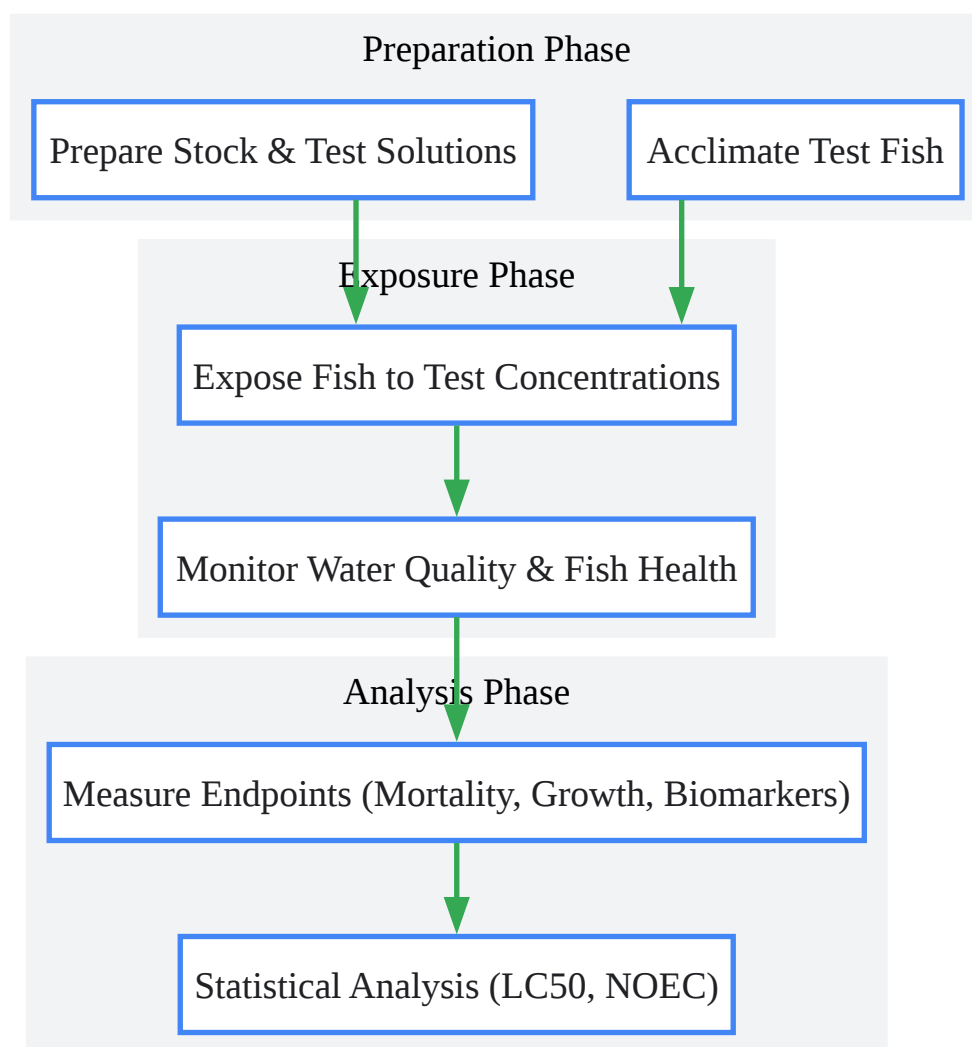
Accurate determination of the exposure concentrations of **Tonalide** and Galaxolide in water is crucial for reliable toxicity assessment. A common analytical method involves:

- Solid-Phase Extraction (SPE): Water samples are passed through a solid sorbent material that retains the target compounds.
- Gas Chromatography (GC): The extracted compounds are then separated and quantified using a gas chromatograph, often coupled with a flame ionization detector (FID) or a mass spectrometer (MS).[2]

Mandatory Visualization

Experimental Workflow for Fish Toxicity Testing

The following diagram illustrates a generalized workflow for conducting fish toxicity tests, from the preparation of test solutions to the final data analysis.

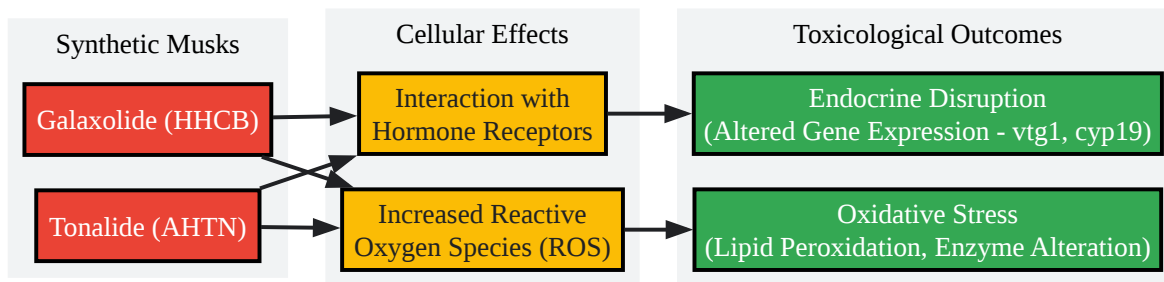


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Generalized workflow for fish toxicity testing.

Signaling Pathways of Toxicity

Tonalide and Galaxolide can induce toxicity in fish through various mechanisms, primarily by causing oxidative stress and disrupting the endocrine system. The diagram below illustrates these potential pathways.



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Potential signaling pathways for **Tonalide** and Galaxolide toxicity.

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